

# EOAI3402143: Application Notes and Protocols for Use in DMSO

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## Compound of Interest

Compound Name: EOAI3402143

Cat. No.: B607332

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## Introduction

**EOAI3402143**, also known as G9, is a potent and covalent inhibitor of deubiquitinases (DUBs), demonstrating significant activity against Ubiquitin-Specific Protease 9X (USP9X), USP24, and USP5.[1][2][3][4] Its ability to induce apoptosis in tumor cells has positioned it as a compound of interest in cancer research and drug development.[2][3] **EOAI3402143** has been shown to suppress tumor growth in various cancer models, including melanoma and multiple myeloma.[4][5] These application notes provide detailed information on the solubility of **EOAI3402143** in Dimethyl Sulfoxide (DMSO), protocols for its preparation and use in experimental settings, and an overview of its mechanism of action.

## Solubility Data

The solubility of **EOAI3402143** in DMSO varies across different suppliers, which may be attributable to slight batch-to-batch variations.[6] It is crucial to use fresh, anhydrous DMSO for optimal dissolution, as the solvent is hygroscopic and absorbed moisture can significantly reduce the solubility of the compound.[1][2] Sonication may be required to achieve complete dissolution.[1][7]

Supplier	Concentration (mg/mL)	Molar Concentration (mM)	Notes
MedchemExpress	50 mg/mL[1][7]	99.32 mM[1][7]	Ultrasonic treatment is needed.[1][7]
Selleck Chemicals	100 mg/mL[2][6]	198.64 mM[2][6]	Use fresh DMSO.[2][6]
ProbeChem	Not specified	10 mM[3][8]	
Cayman Chemical	1-10 mg/mL[4]	Not specified	Described as "Sparingly soluble".[4]

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol is suitable for most in vitro cell-based assays.

Materials:

- **EOAI3402143** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional, but recommended)

Procedure:

- Calculate the required mass: Based on the molecular weight of **EOAI3402143** (503.42 g/mol), calculate the mass needed for your desired volume of 10 mM stock solution. For 1 mL of a 10 mM stock, 5.03 mg of **EOAI3402143** is required.

- Weigh the compound: Carefully weigh the calculated amount of **EOAI3402143** powder and place it in a sterile microcentrifuge tube.
- Add DMSO: Add the desired volume of anhydrous DMSO to the tube.
- Dissolve the compound: Vortex the solution vigorously. If the compound does not fully dissolve, use a sonicator for 5-10 minutes to aid dissolution.<sup>[1][7]</sup> Visually inspect the solution to ensure no particulates are present.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at -20°C for up to one year or at -80°C for up to two years.<sup>[1][7]</sup>

## Protocol 2: Preparation of Formulations for In Vivo Studies

For in vivo experiments, **EOAI3402143** is typically administered in a vehicle solution. Below are common formulations. It is essential to first prepare a concentrated stock solution in DMSO.

Formulation A: DMSO/PEG300/Tween-80/Saline

This formulation results in a clear solution suitable for injection.<sup>[1][7]</sup>

Materials:

- **EOAI3402143** stock solution in DMSO (e.g., 25 mg/mL)
- PEG300 (Polyethylene glycol 300)
- Tween-80
- Saline (0.9% NaCl)

Procedure (for a final concentration of  $\geq 2.5$  mg/mL):<sup>[1][7]</sup>

- Prepare a 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline solution.
- For a 1 mL final volume, start with 100  $\mu$ L of a 25 mg/mL **EOAI3402143** stock solution in DMSO.

- Add 400  $\mu$ L of PEG300 and mix thoroughly.
- Add 50  $\mu$ L of Tween-80 and mix until the solution is clear.
- Add 450  $\mu$ L of saline to reach the final volume of 1 mL and mix.
- The prepared solution should be used immediately for optimal results.[\[2\]](#)[\[6\]](#)

#### Formulation B: DMSO/Corn Oil

This formulation also yields a clear solution.[\[1\]](#)[\[7\]](#)

#### Materials:

- **EOAI3402143** stock solution in DMSO (e.g., 25 mg/mL)
- Corn oil

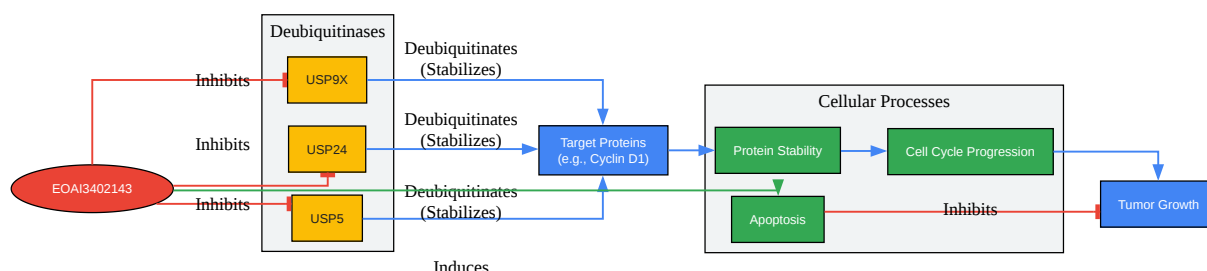
Procedure (for a final concentration of  $\geq 2.5$  mg/mL):[\[1\]](#)[\[7\]](#)

- Prepare a 10% DMSO and 90% corn oil solution.
- For a 1 mL final volume, add 100  $\mu$ L of a 25 mg/mL **EOAI3402143** stock solution in DMSO to 900  $\mu$ L of corn oil.
- Mix thoroughly until a clear solution is obtained.
- This solution should be used fresh. If continuous dosing for more than two weeks is planned, this formulation should be used with caution.[\[1\]](#)

## Mechanism of Action & Signaling Pathway

**EOAI3402143** exerts its biological effects by inhibiting the activity of several deubiquitinases, primarily USP9X, USP24, and USP5.[\[9\]](#) These enzymes are responsible for removing ubiquitin chains from target proteins, thereby preventing their degradation by the proteasome. By inhibiting these DUBs, **EOAI3402143** leads to the accumulation of ubiquitinated proteins, which can trigger cellular stress and apoptosis. For instance, inhibition of USP5 has been shown to

promote the degradation of Cyclin D1, a key regulator of cell cycle progression, leading to cell cycle arrest and suppression of tumor growth in non-small cell lung cancer.[10]

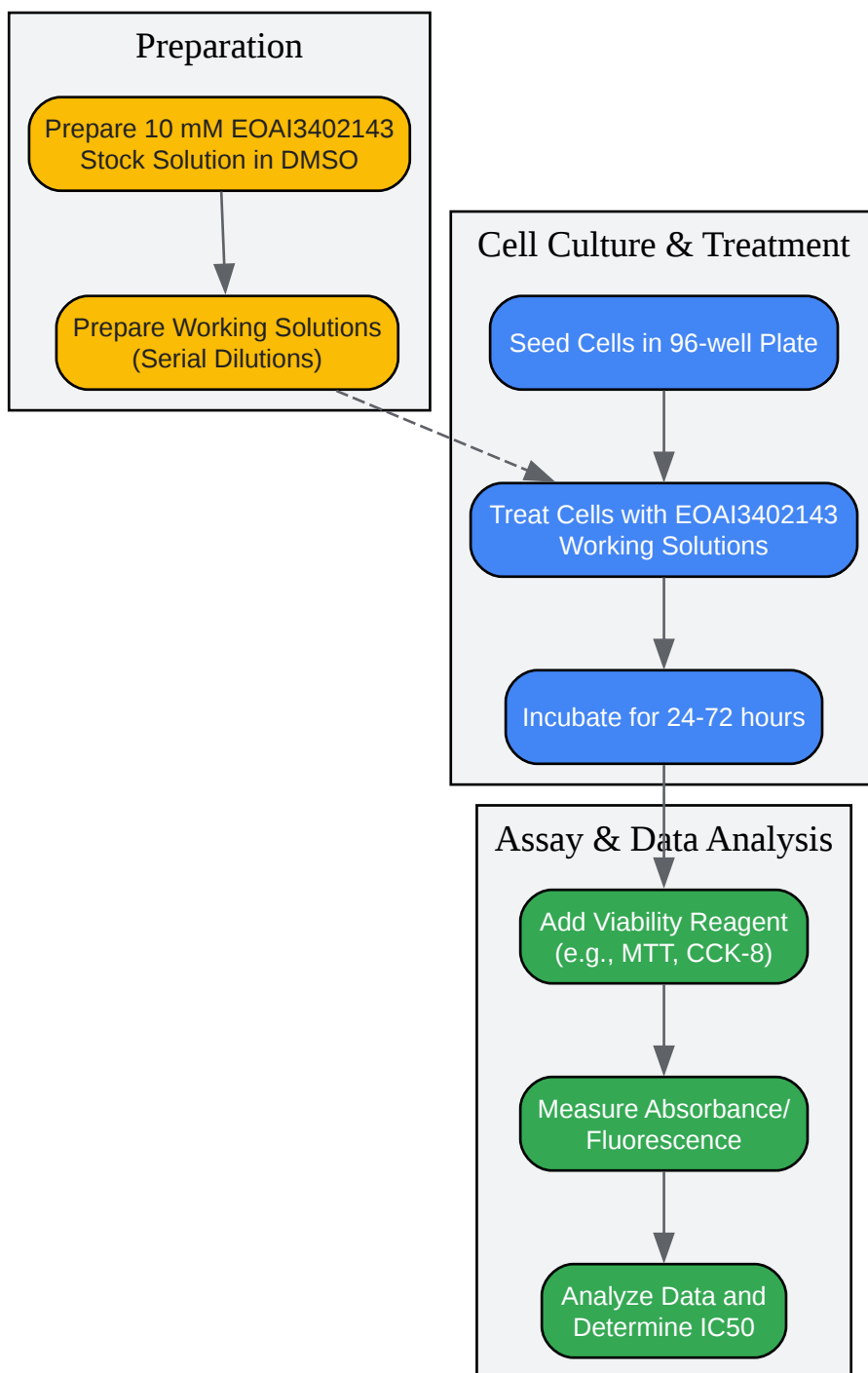


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Caption: Mechanism of action of **EOAI3402143**.

## Experimental Workflow

The following diagram outlines a typical workflow for an in vitro cell viability assay using **EOAI3402143**.



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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. selleckchem.com [selleckchem.com]
- 3. EOAI3402143 | Usp9x/Usp24 inhibitor | Probechem Biochemicals [probechem.com]
- 4. caymanchem.com [caymanchem.com]
- 5. caltagmedsystems.co.uk [caltagmedsystems.co.uk]
- 6. selleckchem.com [selleckchem.com]
- 7. file.medchemexpress.com [file.medchemexpress.com]
- 8. probechem.com [probechem.com]
- 9. Unraveling the Mechanism of Action of Ubiquitin-Specific Protease 5 and Its Inhibitors in Tumors - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Deubiquitinase USP5 promotes non-small cell lung cancer cell proliferation by stabilizing cyclin D1 - PMC [pmc.ncbi.nlm.nih.gov]
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